

Voriconazole N-Oxide Hydrochloride: Structural Characterization, Metabolic Pathways, and Analytical Methodologies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Voriconazole N-oxide
(hydrochloride)

Cat. No.: B10861173

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Target Audience: Researchers, Analytical Scientists, and Pharmacokineticists Document Type: Technical Whitepaper

Executive Summary

Voriconazole is a second-generation, broad-spectrum triazole antifungal agent widely prescribed for invasive fungal infections. During hepatic metabolism, it is primarily converted into Voriconazole N-oxide[1]. In analytical chemistry, pharmacokinetic profiling, and toxicology, the hydrochloride salt of this metabolite—Voriconazole N-oxide hydrochloride—is heavily utilized as a reference standard due to its enhanced stability and solubility profiles[2].

This whitepaper provides an in-depth technical analysis of Voriconazole N-oxide hydrochloride, detailing its structural identity, toxicological mechanisms (specifically phototoxicity), and a self-validating LC-MS/MS methodology for its quantification in biological matrices.

Chemical Identity and Structural Elucidation

Voriconazole N-oxide is formed via the N-oxidation of the fluoropyrimidine ring of the parent drug[3]. While the free base is frequently referenced, analytical standards are often synthesized as hydrochloride salts to improve handling and dissolution in polar mobile phases[2][4].

Structural Properties

- Chemical Name: (α R, β S)- α -(2,4-Difluorophenyl)-5-fluoro- β -methyl- α -(1H-1,2,4-triazol-1-ylmethyl)-1-oxide-4-pyrimidineethanol hydrochloride[5][6].
- CAS Registry Number: (This CAS officially designates the free base but is universally applied to its hydrochloride formulations in commercial catalogs)[4][5][7].
- SMILES (Free Base):C[O-])(C3=C(C=C(C=C3)F)F)O[8][9].

Quantitative Physicochemical Data

The structural modifications between the parent drug and the N-oxide metabolite drastically alter its physicochemical behavior, necessitating specific analytical considerations.

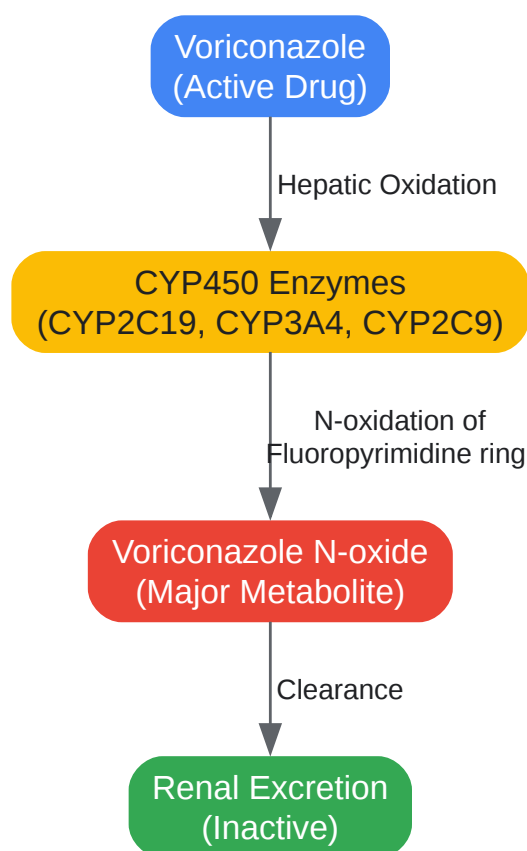
Table 1: Physicochemical Properties of Voriconazole N-Oxide

Property	Value	Causality / Analytical Significance
CAS Number	618109-05-0[5]	Primary identifier for the free base and associated salts[6].
Molecular Formula	C ₁₆ H ₁₄ F ₃ N ₅ O ₂ • HCl[5]	Addition of the oxygen atom (+16 Da) and HCl (+36.46 Da) shifts the mass[2].
Molecular Weight	365.31 g/mol (Base)[5] 401.77 g/mol (HCl salt)[2]	Critical for calculating exact precursor ion masses in mass spectrometry[2][5].
Solubility	Slightly soluble in Methanol[1]	The HCl salt formulation improves solubility in aqueous/organic mixtures used in LC[2].
pKa	~11.22 (Predicted)[4]	Dictates the ionization state; the basic nitrogen facilitates positive mode ESI-MS[4].

Metabolic Pathway & Pharmacokinetics

Voriconazole undergoes extensive hepatic metabolism, with less than 2% of the dose excreted unchanged in urine. The primary metabolic route is the N-oxidation of the fluoropyrimidine ring, catalyzed predominantly by[1][4].

Because CYP2C19 exhibits significant genetic polymorphism, quantifying the ratio of Voriconazole to Voriconazole N-oxide in plasma provides a highly reliable biomarker for phenotyping a patient's metabolic capacity[2]. Poor metabolizers exhibit lower N-oxide levels, leading to toxic accumulation of the parent drug.



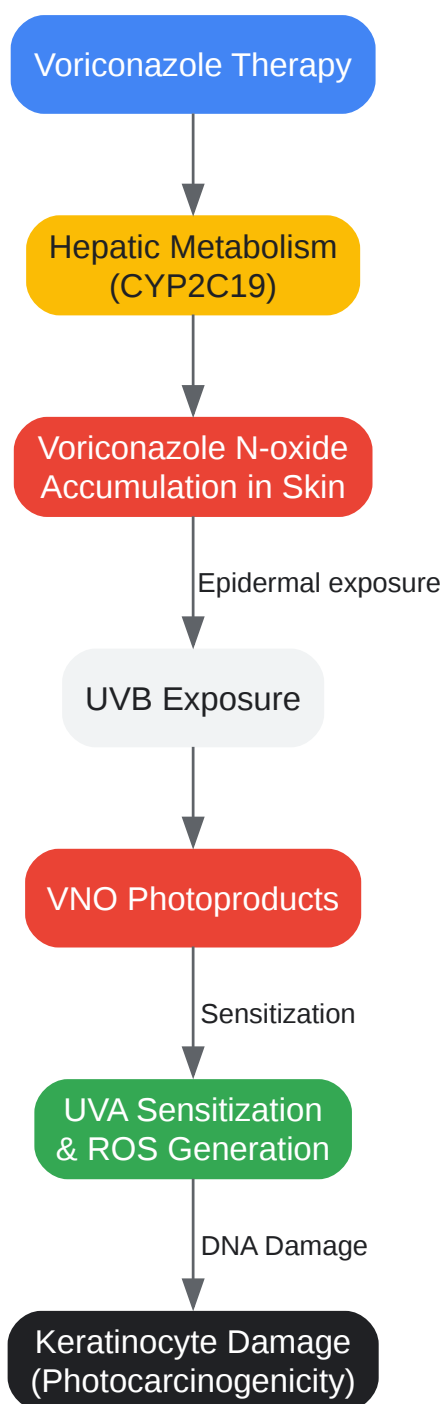
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Fig 1: Hepatic metabolism of Voriconazole to Voriconazole N-oxide via CYP450 enzymes.

Toxicological Relevance: Phototoxicity

While Voriconazole N-oxide exhibits minimal antifungal activity[4], it is highly clinically relevant due to its toxicological profile. Long-term voriconazole therapy is uniquely associated with severe phototoxicity and an increased risk of cutaneous squamous cell carcinoma (photocarcinogenicity)[9][10].

Mechanistically, Voriconazole N-oxide accumulates in the epidermis. While it does not directly sensitize keratinocytes to ultraviolet B (UVB) radiation[10], exposure to UVB degrades the N-oxide into highly reactive photoproducts. These secondary photoproducts subsequently sensitize the skin to ultraviolet A (UVA) radiation, leading to severe oxidative stress and DNA damage[9].



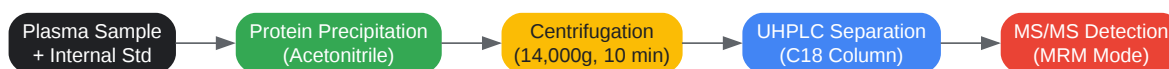
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Fig 2: Mechanism of Voriconazole N-oxide induced phototoxicity and UVA sensitization.

Analytical Methodologies: LC-MS/MS Quantification Protocol

To accurately quantify Voriconazole N-oxide hydrochloride in clinical samples, a highly specific Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method is required.

The following protocol is designed as a self-validating system. By incorporating a stable isotope-labeled internal standard (Voriconazole-d3) prior to any extraction steps, any volumetric errors, matrix ion suppression, or extraction inefficiencies are proportionally mirrored in the internal standard signal. This ensures the final calculated concentration remains absolute and reliable.



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Fig 3: Self-validating LC-MS/MS workflow for Voriconazole N-oxide quantification.

Step-by-Step Experimental Protocol

- Sample Preparation & Internal Standardization:
 - Action: Aliquot 50 μL of human plasma into a microcentrifuge tube. Add 10 μL of Internal Standard (Voriconazole-d3, 1 $\mu\text{g}/\text{mL}$).
 - Causality: The internal standard must be added before extraction to account for analyte loss during subsequent steps, establishing the self-validating recovery metric.
- Protein Precipitation:
 - Action: Add 150 μL of ice-cold Acetonitrile containing 0.1% Formic Acid. Vortex vigorously for 30 seconds.
 - Causality: Acetonitrile rapidly denatures plasma proteins. The addition of formic acid ensures the basic nitrogen atoms of the N-oxide remain protonated, maximizing its

partition into the organic-aqueous supernatant.

- Centrifugation:
 - Action: Centrifuge the mixture at $14,000 \times g$ for 10 minutes at 4°C .
 - Causality: High-speed centrifugation tightly pellets the denatured proteins, preventing UHPLC column clogging and reducing matrix-induced ion suppression in the MS source.
- Chromatographic Separation (UHPLC):
 - Action: Inject $5\ \mu\text{L}$ of the supernatant onto a sub- $2\ \mu\text{m}$ C18 column (e.g., $50\ \text{mm} \times 2.1\ \text{mm}$, $1.7\ \mu\text{m}$) maintained at 40°C . Use a gradient elution of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).
 - Causality: The hydrophobic C18 stationary phase effectively resolves the polar N-oxide metabolite from the highly lipophilic parent drug. The acidic mobile phase promotes efficient droplet desolvation and ionization.
- Mass Spectrometry Detection (ESI-MS/MS):
 - Action: Operate the mass spectrometer in Positive Electrospray Ionization (ESI+) mode using Multiple Reaction Monitoring (MRM).

Table 2: LC-MS/MS MRM Transitions and Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Causality / Rationale
Voriconazole N-oxide	366.1 [M+H] ⁺	224.1	Cleavage of the N-oxidized fluoropyrimidine ring yields a highly stable, specific fragment for accurate quantification.
Voriconazole-d3 (IS)	353.1 [M+H] ⁺	284.1	The deuterium label ensures identical chromatographic retention time while providing distinct mass resolution to prevent cross-talk.

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